

A Technical Guide to Nonaethylene Glycol and its Relationship with Polyethylene Glycol (PEG)

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Compound of Interest

Compound Name: Nonaethylene glycol

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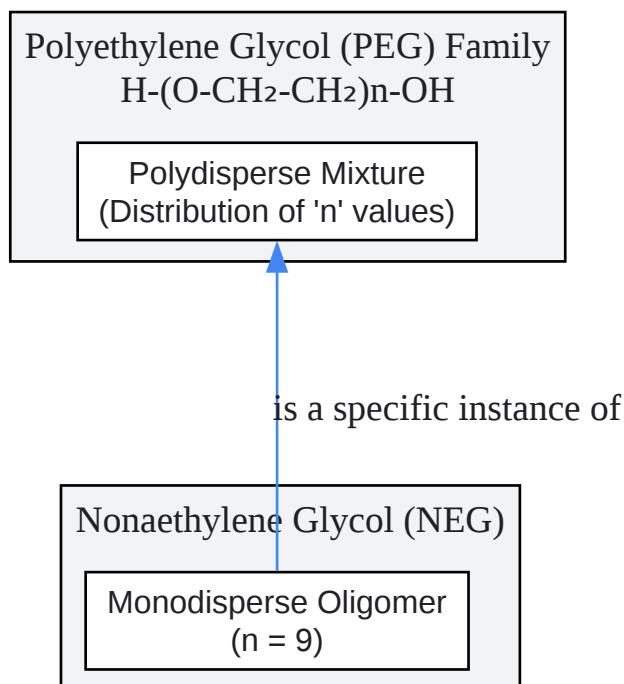
This technical guide provides a detailed examination of **nonaethylene glycol** and its classification within the broader family of polyethylene glycols (PEGs). It outlines the structural relationship, comparative physicochemical properties, synthesis and analysis protocols, and applications in the scientific and pharmaceutical fields.

Core Relationship: A Monodisperse Oligomer vs. a Polydisperse Polymer

Polyethylene glycol (PEG) is a polyether compound synthesized through the polymerization of ethylene oxide. Its structure is represented by the general formula $\text{H}-(\text{O}-\text{CH}_2-\text{CH}_2)_n-\text{OH}$.^{[1][2]} The subscript 'n' denotes the number of repeating ethylene oxide units and can range from a few units to many thousands. Consequently, most standard PEG preparations are polydisperse, meaning they consist of a mixture of polymer chains with a distribution of molecular weights.

Nonaethylene glycol is a specific, monodisperse form of PEG.^{[3][4]} In its pure form, every molecule of **nonaethylene glycol** contains precisely nine ethylene oxide units ($n=9$). It is chemically named 3,6,9,12,15,18,21,24-Octaoxahexacosane-1,26-diol.^[5] Therefore, **nonaethylene glycol** is not merely related to PEG; it is a discrete, single-molecular-weight oligomer within the PEG family. This precise chain length is critical for applications requiring

high purity and defined molecular structure, such as in the synthesis of PROTACs (Proteolysis Targeting Chimeras) where it can be used as a linker.



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Figure 1: Hierarchical relationship of **Nonaethylene Glycol** to the PEG family.

Comparative Physicochemical Properties

The properties of PEGs vary significantly with their molecular weight and polydispersity. Low molecular weight PEGs (e.g., PEG 200, 400) are viscous liquids at room temperature, while higher molecular weight PEGs are waxy solids. **Nonaethylene glycol**, with a defined molecular weight, presents as a white to off-white solid.

Table 1: Physicochemical Data Comparison

Property	Nonaethylene Glycol	Polyethylene Glycol 400 (Representative Liquid PEG)	Polyethylene Glycol 1000 (Representative Solid PEG)
CAS Number	3386-18-3	25322-68-3	25322-68-3
Molecular Formula	C ₁₈ H ₃₈ O ₁₀	H(OCH ₂ CH ₂) _n OH; n ≈ 8.7	H(OCH ₂ CH ₂) _n OH; n ≈ 22.3
Molecular Weight (MW)	414.5 g/mol (Monodisperse)	380-420 g/mol (Average)	950-1050 g/mol (Average)
Physical Form	White to almost white powder or lump	Clear, viscous liquid	White, waxy solid
XLogP3-AA	-2.3	-1.3	-0.5
Hydrogen Bond Donors	2	2	2
Hydrogen Bond Acceptors	10	~10	~24
Solubility	Soluble in water and many organic solvents.	Soluble in water, ethanol, acetonitrile, benzene.	Soluble in water and many organic solvents.

Experimental Protocols

The synthesis and analysis of monodisperse oligomers like **nonaethylene glycol** require precise methodologies distinct from those for polydisperse PEGs.

Standard polymerization of ethylene oxide is unsuitable for producing monodisperse **nonaethylene glycol** due to the resulting distribution of chain lengths. A controlled, stepwise synthesis is required. One established method is based on the Williamson ether synthesis, coupling smaller, protected glycol units.

Objective: To synthesize **nonaethylene glycol** from triethylene glycol precursors.

Methodology:

- **Preparation of Monotosylated Triethylene Glycol:** React triethylene glycol with one equivalent of p-toluenesulfonyl chloride (TsCl) in a suitable base (e.g., pyridine) at 0°C. The reaction is carefully controlled to favor monosubstitution. The product is purified via column chromatography.
- **Preparation of Triethylene Glycol Monosodium Salt:** React triethylene glycol with one equivalent of a strong base like sodium hydride (NaH) in an anhydrous aprotic solvent (e.g., tetrahydrofuran, THF) under an inert atmosphere (N₂ or Ar).
- **First Coupling Reaction (to Hexaethylene Glycol):** Add the purified monotosylated triethylene glycol to the solution of the triethylene glycol monosodium salt. The alkoxide displaces the tosylate group, forming hexaethylene glycol. This product is then purified.
- **Second Coupling Reaction (to **Nonaethylene Glycol**):** Repeat the process. First, create the monosodium salt of the purified hexaethylene glycol. Then, react this salt with another equivalent of monotosylated triethylene glycol. This yields **nonaethylene glycol**.
- **Purification:** The final product must be rigorously purified, typically using column chromatography on silica gel, to separate the desired **nonaethylene glycol** from starting materials and byproducts (e.g., dodecaethylene glycol).

Figure 2: Workflow for the stepwise synthesis of **Nonaethylene Glycol**.

Confirming the identity, purity, and molecular weight of PEGs is crucial. A combination of techniques is often employed.

Objective: To characterize a synthesized PEG sample and determine its molecular weight and purity.

Methodology:

- **Nuclear Magnetic Resonance (¹H NMR) Spectroscopy:**
 - **Purpose:** To confirm the structure and determine the number-average molecular weight (M_n).

- Protocol: Dissolve a known quantity of the PEG sample in a suitable deuterated solvent (e.g., CDCl_3 or D_2O). Acquire the ^1H NMR spectrum. The large signal around 3.6-3.7 ppm corresponds to the repeating $-\text{CH}_2\text{CH}_2\text{O}-$ protons. The signals from the terminal $-\text{OH}$ groups and any end-cap groups (like a methoxy group) will be distinct. The molecular weight is calculated by comparing the integration of the repeating unit signal to the integration of the terminal group signal. For high molecular weight PEGs, care must be taken to account for ^{13}C satellite peaks, which can overlap with terminal group signals and lead to erroneous calculations if ignored.
- Mass Spectrometry (MS):
 - Purpose: To determine the exact molecular weight and assess polydispersity.
 - Protocol: Techniques like Electrospray Ionization (ESI-MS) or Matrix-Assisted Laser Desorption/Ionization (MALDI-TOF) are used. For **nonaethylene glycol**, a single major peak corresponding to its monoisotopic mass (e.g., $[\text{M}+\text{Na}]^+$) should be observed, confirming its monodisperse nature. For polydisperse PEGs, a distribution of peaks will be seen, each corresponding to a different chain length, from which the average molecular weight can be calculated.
- Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC):
 - Purpose: To determine the molecular weight distribution (polydispersity index, PDI).
 - Protocol: The sample is dissolved in a suitable mobile phase (e.g., THF) and injected into the GPC system. The molecules are separated based on their hydrodynamic volume. The elution time is compared to a calibration curve generated from known PEG standards. For **nonaethylene glycol**, a very sharp, single peak is expected, indicating a PDI close to 1.0. A polydisperse PEG will show a broader peak.

Applications in Research and Drug Development

Both generic PEGs and specific oligomers like **nonaethylene glycol** are invaluable in the pharmaceutical sciences.

Polyethylene Glycol (PEG): The primary application of PEG in drug development is PEGylation, the covalent attachment of PEG chains to therapeutic molecules such as proteins, peptides, or

small molecules.

- **Improves Pharmacokinetics:** PEGylation increases the hydrodynamic size of the drug, which reduces its renal clearance and prolongs its circulation half-life.
- **Reduces Immunogenicity:** The flexible PEG chain creates a hydrophilic cloud around the drug, masking it from the immune system and reducing antibody formation.
- **Enhances Solubility and Stability:** PEG can increase the water solubility of hydrophobic drugs and protect them from enzymatic degradation.
- **Drug Delivery Systems:** PEG is a key component in nanocarriers like liposomes and micelles, where it forms a "stealth" layer to prevent opsonization and uptake by the mononuclear phagocyte system. This is famously used in mRNA vaccine lipid nanoparticle (LNP) delivery systems.

Nonaethylene Glycol: As a monodisperse compound, **nonaethylene glycol** is used when precise linker length and chemical composition are paramount.

- **Linker Technology:** It is used as a flexible, hydrophilic linker in complex molecules. Its defined length is critical in applications like PROTACs, where it connects a target-binding moiety and an E3 ligase-binding moiety, and the distance between them is crucial for efficacy.
- **Surface Modification:** Used to create well-defined, functionalized surfaces (e.g., in biosensors or on nanoparticles) where a uniform coating is required.
- **Research Standards:** Pure **nonaethylene glycol** serves as an excellent standard for calibrating analytical instruments like mass spectrometers and chromatographs used for polymer analysis.
- **Excipient in Formulations:** It can serve as a high-purity excipient, solvent, or stabilizer in pharmaceutical and cosmetic formulations where batch-to-batch consistency is critical.

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